

# Solubility of 2-Methylpyrimidine-5-carboxylic acid in water and organic solvents

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## Compound of Interest

Compound Name: 2-Methylpyrimidine-5-carboxylic acid

Cat. No.: B1314258

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## Solubility Profile of 2-Methylpyrimidine-5-carboxylic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **2-Methylpyrimidine-5-carboxylic acid** in aqueous and organic solvents. The information contained herein is intended to support research, development, and formulation activities involving this compound.

## Quantitative Solubility Data

Precise quantitative solubility data for **2-Methylpyrimidine-5-carboxylic acid** is not readily available in published literature. However, qualitative assessments consistently describe the compound as slightly soluble in water. It has also been noted to be soluble in hot water, ethanol, and dimethyl sulfoxide (DMSO).

To provide a reasonable estimation for researchers, the following table summarizes the quantitative solubility of a structurally similar compound, Pyrimidine-4-carboxylic acid. These values can serve as a useful surrogate for initial experimental design and solvent selection.

Solvent	Solubility (mg/mL)	Notes
Water	Slightly soluble	Qualitative data for 2-Methylpyrimidine-5-carboxylic acid.
Ethanol	~0.25	Data for Pyrimidine-4-carboxylic acid; serves as an estimate. <sup>[1]</sup>
Dimethyl Sulfoxide (DMSO)	~20	Data for Pyrimidine-4-carboxylic acid; serves as an estimate. <sup>[1]</sup>
Dimethyl Formamide (DMF)	~2	Data for Pyrimidine-4-carboxylic acid; serves as an estimate. <sup>[1]</sup>
Phosphate-Buffered Saline (PBS, pH 7.2)	~1	Data for Pyrimidine-4-carboxylic acid; serves as an estimate. <sup>[1]</sup>

## Experimental Protocol for Solubility Determination

The following is a standard experimental protocol for determining the solubility of a solid organic compound like **2-Methylpyrimidine-5-carboxylic acid**. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

### Materials and Equipment

- **2-Methylpyrimidine-5-carboxylic acid** (solid)
- Selected solvents (e.g., water, ethanol, DMSO)
- Analytical balance
- Vortex mixer
- Thermostatic shaker or water bath

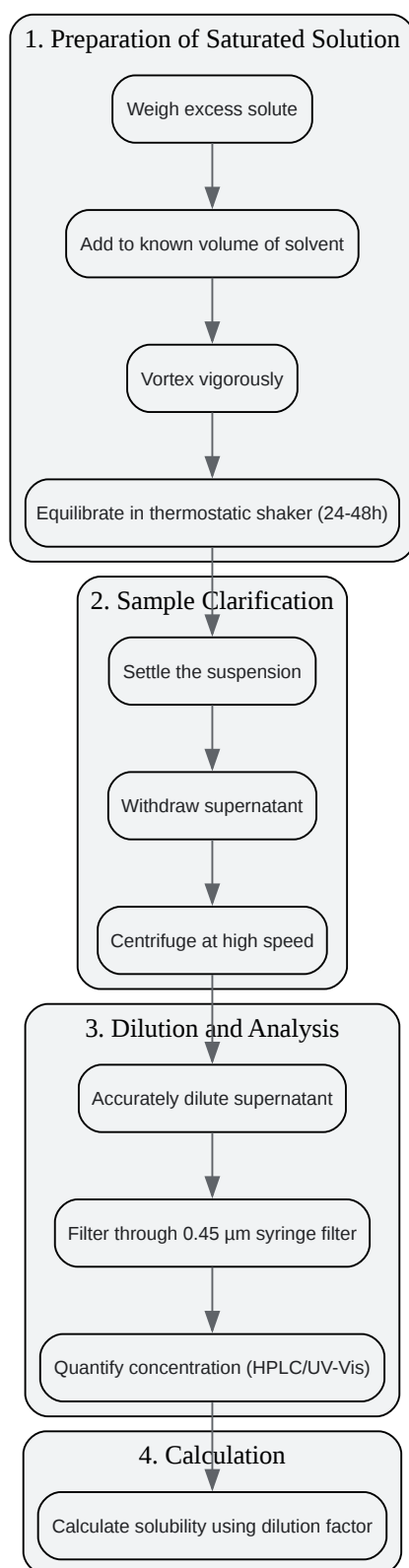
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector, or a UV-Vis spectrophotometer
- Volumetric flasks and pipettes
- Syringe filters (0.45  $\mu\text{m}$ )

## Procedure

- Preparation of a Saturated Solution:
  - Accurately weigh an excess amount of **2-Methylpyrimidine-5-carboxylic acid** and add it to a known volume of the desired solvent in a sealed vial.
  - Vortex the mixture vigorously for 1-2 minutes to facilitate initial dissolution.
  - Place the vial in a thermostatic shaker or water bath set to a constant temperature (e.g., 25 °C) and agitate for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Clarification:
  - After the equilibration period, allow the suspension to settle.
  - Carefully withdraw a sample of the supernatant using a pipette, avoiding any undissolved solid.
  - Centrifuge the sample at a high speed (e.g., 10,000 rpm for 10 minutes) to pellet any remaining suspended particles.
- Sample Dilution and Analysis:
  - Accurately dilute a known volume of the clear supernatant with the appropriate solvent. The dilution factor will depend on the expected solubility and the linear range of the analytical method.

- Filter the diluted sample through a 0.45 µm syringe filter into an appropriate vial for analysis.
- Quantify the concentration of **2-Methylpyrimidine-5-carboxylic acid** in the diluted sample using a pre-validated HPLC or UV-Vis spectrophotometry method.
- Calculation of Solubility:
  - The solubility of the compound is calculated using the following formula: Solubility (mg/mL) = Concentration of the diluted sample (mg/mL) × Dilution factor

## Experimental Workflow Diagram



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Caption: Experimental workflow for determining the solubility of a solid compound.

## Factors Influencing Solubility

The solubility of **2-Methylpyrimidine-5-carboxylic acid** is influenced by several factors:

- **Temperature:** Generally, solubility in liquid solvents increases with temperature. For aqueous solutions, heating can significantly improve the dissolution rate and capacity.
- **pH:** As a carboxylic acid, the solubility of this compound in aqueous solutions is highly pH-dependent. In basic solutions, it will deprotonate to form a more soluble carboxylate salt. Conversely, in acidic solutions, its solubility will be lower.
- **Solvent Polarity:** The presence of both a polar carboxylic acid group and a moderately polar pyrimidine ring suggests that polar solvents will be more effective for dissolution. The "like dissolves like" principle applies, where solvents with similar polarity to the solute tend to be better at dissolving it.

This technical guide provides a foundational understanding of the solubility characteristics of **2-Methylpyrimidine-5-carboxylic acid**. For precise applications, it is recommended that researchers perform their own quantitative solubility studies using the protocol outlined above.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [cdn.caymanchem.com]
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